

4-Methylcyclohexylamine: A Technical Guide to Safe Handling and Precautionary Measures

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Compound of Interest

Compound Name: 4-Methylcyclohexylamine

Cat. No.: B030895

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **4-Methylcyclohexylamine** (CAS No. 6321-23-9). The information herein is intended to equip laboratory and drug development professionals with the necessary knowledge to handle this chemical responsibly, minimizing exposure risks and ensuring a safe working environment. This guide synthesizes data from safety data sheets, regulatory databases, and established experimental guidelines.

Chemical and Physical Properties

4-Methylcyclohexylamine is a colorless to pale yellow liquid with a distinct amine-like odor.^[1] It is a flammable and corrosive compound.^{[2][3]} Understanding its physical and chemical properties is the first step in establishing safe handling procedures.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₅ N	[3]
Molecular Weight	113.20 g/mol	[3]
Boiling Point	151-154 °C	Sigma-Aldrich
Density	0.855 g/mL at 25 °C	Sigma-Aldrich
Flash Point	27 °C (80.6 °F) - closed cup	Sigma-Aldrich
Refractive Index	n _{20/D} 1.4531	Sigma-Aldrich
Solubility	Soluble in water and organic solvents. [1]	[1]

Toxicological Data

Acute toxicity data is crucial for assessing the immediate health risks associated with exposure. While specific LD₅₀ and LC₅₀ values for **4-Methylcyclohexylamine** are not readily available in the public domain, data from structurally similar compounds and irritation studies provide valuable insights into its toxicological profile.

Acute Toxicity:

Endpoint	Species	Route	Value	Classification	Reference
LD50 (read-across from 4,4'-methylenebis(cyclohexylamine))	Rat	Oral	380 - 1000 mg/kg bw	Moderate	
LD50 (read-across from 4,4'-methylenebis(cyclohexylamine))	Rabbit	Dermal	2110 mg/kg bw	Moderate	
LC50 (read-across from 2,2'-dimethyl-4,4'-methylenebis(cyclohexylamine))	Rat	Inhalation	0.42 mg/L (aerosol)	High	

Irritation/Corrosion:

Endpoint	Species	Result	Score	Classification	Reference
Skin Irritation	Rabbit	Non-irritant to Mild irritant	0.00 - 0.3	Not Classified to Mild Irritant	[2] [4]
Eye Irritation	Rabbit	Minimally irritating	Highest total mean score: 7.3	Minimally Irritating	[5]
Skin Corrosion	Causes severe skin burns	Category 1B	[3]		

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4-Methylcyclohexylamine** is classified as a flammable liquid and is corrosive to the skin.[\[3\]](#)

- Signal Word: Danger[\[3\]](#)
- GHS Hazard Statements:
 - H226: Flammable liquid and vapor.[\[3\]](#)
 - H314: Causes severe skin burns and eye damage.[\[3\]](#)

Experimental Protocols

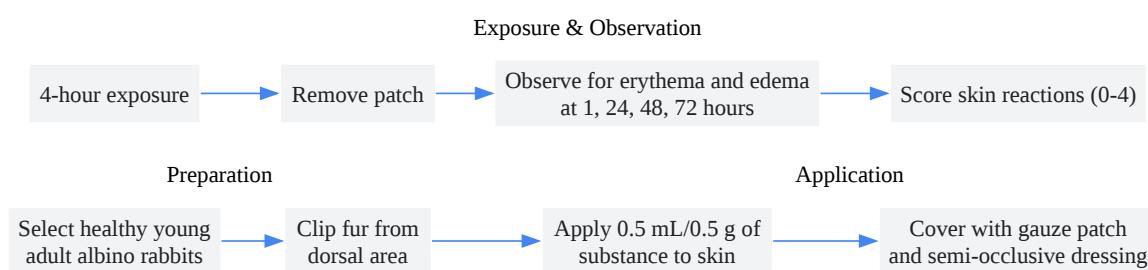
The following sections detail the methodologies for key toxicological and physicochemical experiments. These are based on internationally recognized guidelines, primarily from the Organisation for Economic Co-operation and Development (OECD).

Acute Dermal Irritation/Corrosion (OECD Test Guideline 404)

This test evaluates the potential of a substance to cause skin irritation or corrosion.

Methodology:

- **Test Animals:** Healthy, young adult albino rabbits are used.
- **Preparation:** The day before the test, the fur on the dorsal area of the trunk is clipped.
- **Application:** A 0.5 mL (liquid) or 0.5 g (solid) dose of the test substance is applied to a small area of skin (approximately 6 cm²) and covered with a gauze patch and semi-occlusive dressing.
- **Exposure:** The exposure duration is typically 4 hours. For initial testing for corrosion, a tiered approach with shorter exposure times (3 minutes and 1 hour) may be used.[\[2\]](#)
- **Observation:** After the exposure period, the patch is removed, and the skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after removal.[\[2\]](#)
- **Scoring:** The reactions are scored on a scale of 0 to 4. A Primary Irritation Index is calculated based on these scores.[\[4\]](#)



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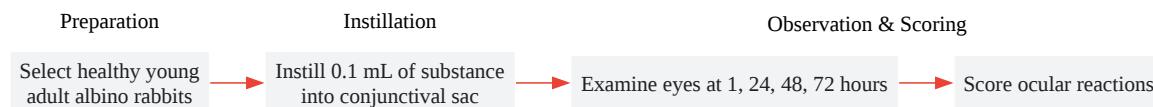
OECD 404 Acute Dermal Irritation/Corrosion Workflow

Acute Eye Irritation/Corrosion (Based on OECD Test Guideline 405)

This test assesses the potential of a substance to cause eye irritation or damage.

Methodology:

- **Test Animals:** Healthy, young adult albino rabbits are used.
- **Instillation:** A single dose of 0.1 mL of the liquid test substance is instilled into the conjunctival sac of one eye of each animal. The other eye serves as a control.
- **Observation:** The eyes are examined for ocular reactions (corneal opacity, iritis, conjunctival redness, and chemosis) at 1, 24, 48, and 72 hours after instillation.[\[5\]](#)
- **Scoring:** Ocular lesions are scored according to a standardized system. The reversibility of the effects is also observed.



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Acute Eye Irritation/Corrosion Experimental Workflow

Safe Handling and Storage

Given its flammable and corrosive nature, strict adherence to safety protocols is mandatory when handling **4-Methylcyclohexylamine**.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Use explosion-proof electrical, ventilating, and lighting equipment.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

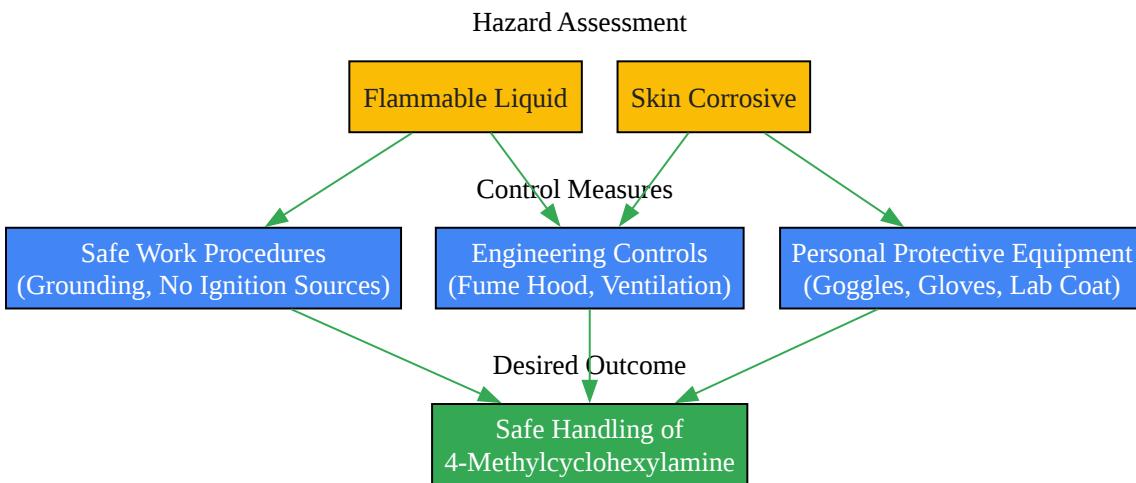
- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection:
 - Wear chemical-resistant gloves (e.g., nitrile rubber).
 - Wear a flame-retardant lab coat.
 - Wear closed-toe shoes.
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.

Handling Procedures:

- Keep away from heat, sparks, open flames, and other ignition sources.
- Use non-sparking tools.
- Ground and bond containers when transferring material.
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapor or mist.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container.
- Store in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as acids and strong oxidizing agents.[\[3\]](#)



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Logical Relationship for Safe Handling

Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical.

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill Response:

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure adequate ventilation.
- Control Ignition Sources: Remove all sources of ignition.
- Containment: Absorb the spill with an inert, non-combustible material such as sand or earth.
- Collection: Use non-sparking tools to collect the absorbed material and place it in a suitable, labeled container for disposal.
- Decontamination: Clean the spill area thoroughly.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.
- Incompatible Materials: Strong oxidizing agents, acids.[\[3\]](#)
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides and nitrogen oxides.[\[3\]](#)

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow to enter sewers or waterways.

This technical guide provides a foundation for the safe handling of **4-Methylcyclohexylamine**. It is imperative that all personnel handling this chemical receive proper training and have access to and understand the information in the Safety Data Sheet (SDS) provided by the supplier. Always perform a risk assessment before starting any new procedure involving this chemical.

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